

Aniline Hydrogen Phthalate: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Aniline hydrogen phthalate*

Cat. No.: *B1585193*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **aniline hydrogen phthalate**. This document provides a detailed overview of the material's safety data, including its physicochemical properties, toxicological profile, and established protocols for safe handling, storage, and emergency procedures. The information herein is compiled and synthesized from multiple safety data sheets (SDS) to ensure a thorough and robust guide.

Section 1: Physicochemical Properties

Aniline hydrogen phthalate is a nearly white, odorless crystalline powder.^{[1][2]} A summary of its key physicochemical properties is presented in Table 1 for easy reference and comparison. Understanding these properties is crucial for the safe handling and storage of this compound.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₃ NO ₄	[3][4][5]
Molecular Weight	259.26 g/mol	[2][3][4][5][6]
CAS Number	50930-79-5	[5][6][7][8]
Melting Point	160 °C	[3][6][9]
Boiling Point	402.51 °C (rough estimate)	[3]
Density	0.857 g/mL at 20 °C	[3]
Vapor Pressure	2.14E-06 mmHg at 25 °C	[3]
Solubility	Soluble in Methanol	[3][9]
Appearance	Powder to crystal, white to almost white	[1][3]

Table 1: Physicochemical Properties of **Aniline Hydrogen Phthalate**

Section 2: Toxicological Information and Hazard Identification

Aniline hydrogen phthalate is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][7] It is known to cause skin and serious eye irritation.[1][7] Chronic exposure may lead to adverse reproductive effects, and laboratory experiments have indicated mutagenic effects.[1] Animal studies have also reported the development of tumors.[1] A key concern with aniline and its compounds is the potential to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to cyanosis.[1][10]

Hazard Classification	Category	Statement	Source
Acute Toxicity (Oral)	Category 4	Harmful if swallowed	[7]
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin	[7]
Acute Toxicity (Inhalation)	Category 4	Harmful if inhaled	[7]
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[7]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation	[7]

Table 2: GHS Hazard Classification for **Aniline Hydrogen Phthalate**

Section 3: Safe Handling and Storage Protocols

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel.

Handling:

- Work with **aniline hydrogen phthalate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Personnel should wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., butyl, neoprene, Viton), safety goggles, and a lab coat.[\[7\]](#)[\[11\]](#)
[\[12\]](#) Nitrile gloves are not recommended for handling aniline.[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[7\]](#)

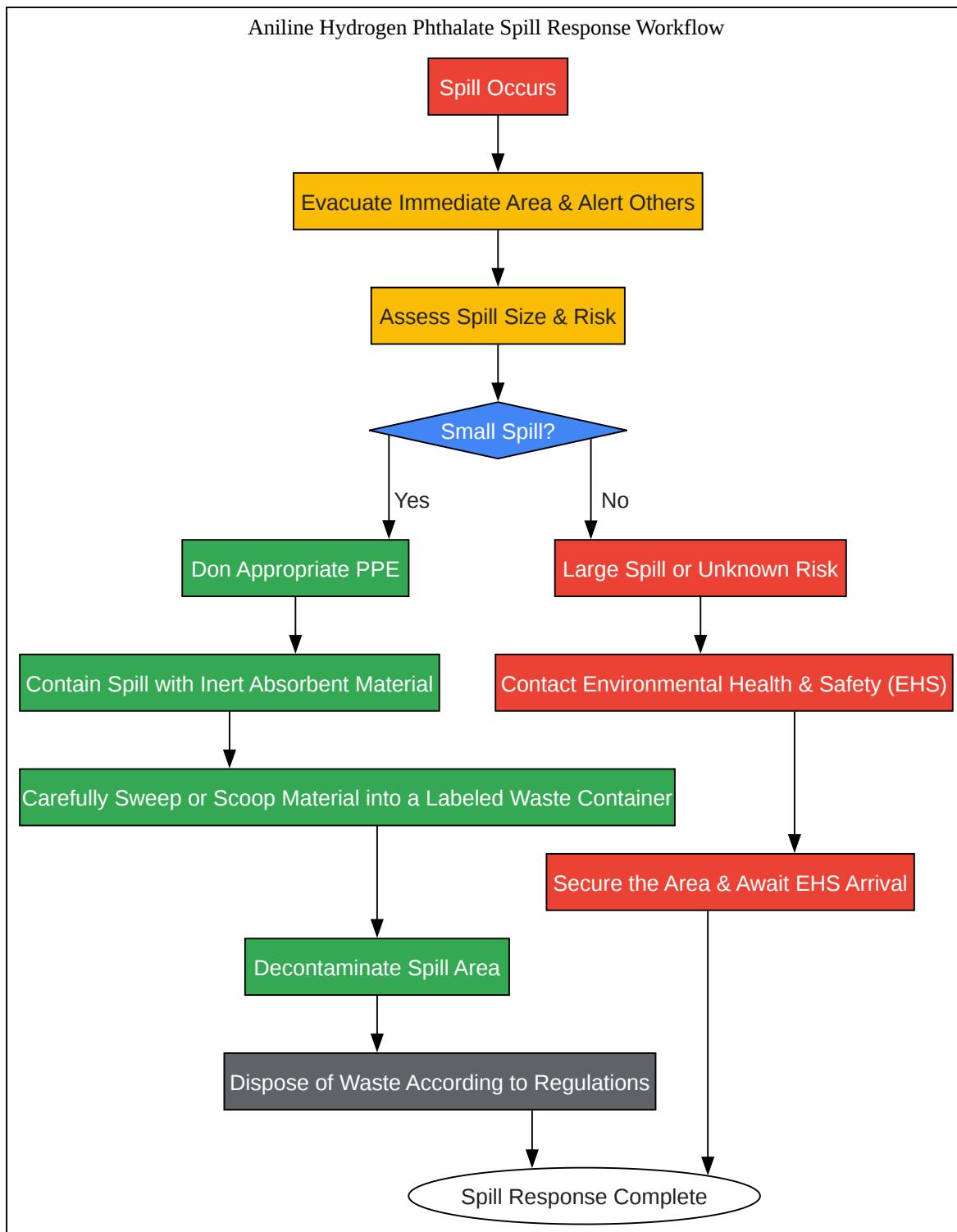
- Wash hands thoroughly after handling.[[7](#)]

Storage:

- Store in a cool, dry, and dark place in a tightly closed container.[[7](#)]
- The storage area should be well-ventilated and secure.[[12](#)]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[[7](#)][[12](#)]

Section 4: Emergency Procedures

A clear and well-rehearsed emergency plan is critical when working with hazardous materials. The following diagram outlines the logical workflow for responding to a chemical spill of **aniline** **hydrogen phthalate**.

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Caption: Logical workflow for handling a chemical spill of **aniline hydrogen phthalate**.

First Aid Measures:

- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[\[7\]](#) If the person feels unwell, seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[7\]](#) Rinse the affected skin with plenty of soap and water.[\[7\]](#) If skin irritation occurs, seek medical advice.[\[7\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[7\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Continue rinsing and seek medical attention if eye irritation persists.[\[7\]](#)
- Ingestion: Rinse mouth with water.[\[7\]](#) Do not induce vomiting.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

Section 5: Fire-Fighting Measures

While **aniline hydrogen phthalate** is not classified as flammable, it can decompose at high temperatures to produce poisonous fumes.[\[7\]](#)

- Suitable Extinguishing Media: Dry chemical, foam, water spray, or carbon dioxide.[\[7\]](#)
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#) Fire-extinguishing work should be done from the windward side to avoid hazardous vapors and fumes.[\[7\]](#)

Section 6: Accidental Release Measures

In the event of a spill, the primary objectives are to ensure personnel safety, contain the spill, and decontaminate the area.

- Personal Precautions: Evacuate non-essential personnel from the area.[\[7\]](#) Wear appropriate personal protective equipment as outlined in Section 3.[\[7\]](#) Avoid breathing dust.[\[7\]](#)
- Environmental Precautions: Prevent the spilled material from entering drains and waterways.[\[7\]](#)

- Containment and Cleaning: For solid spills, carefully sweep or vacuum the material into a suitable, labeled container for disposal.[\[1\]](#) Avoid generating dust.[\[1\]](#)

Section 7: Disposal Considerations

Dispose of **aniline hydrogen phthalate** and any contaminated materials in accordance with local, regional, and national regulations.[\[7\]](#) Do not dispose of down the drain or in regular waste streams.[\[12\]](#)

Disclaimer: This document is intended as a guide and does not replace a thorough review of the manufacturer's Safety Data Sheet (SDS). Always consult the original SDS for the most current and detailed information before handling this chemical.

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